

Application Note: Solid Phase Extraction Protocol for AB-PINACA from Serum

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Compound of Interest

Compound Name: AB-Pinaca
Cat. No.: B605100

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Introduction

AB-PINACA is a potent synthetic cannabinoid that has been identified in numerous forensic and clinical cases. Accurate and reliable quantification of **AB-PINACA** in biological matrices such as serum is crucial for toxicological assessment and pharmacokinetic studies. Solid Phase Extraction (SPE) is a widely used sample preparation technique that offers high recovery and clean extracts, making it ideal for the analysis of synthetic cannabinoids by chromatographic methods. This application note provides a detailed protocol for the extraction of **AB-PINACA** from serum using SPE, based on established methodologies for synthetic cannabinoids.

Data Presentation

The following table summarizes representative quantitative data for the extraction of synthetic cannabinoids, including **AB-PINACA**, from biological matrices using Solid Phase Extraction. This data is compiled from various studies to provide an overview of expected method performance.

Analyte	Matrix	SPE Sorbent	Recovery (%)	LOD (ng/mL)	LOQ (ng/mL)	Reference
AB-PINACA	Blood	-	-	0.6	-	[1]
AB-PINACA	Urine	Oasis HLB	-	-	0.1	[2]
Cannabinoids (neutral)	Plasma/Serum	Anion Exchange	≥79.8	<0.25	<0.35	[3]
5F-ADB-PINACA (ADB)	Plasma	Fe3O4@P oAP (MSPE)	87.6–102.6	0.01	-	[4]
AB-FUBINACA (AB)	Plasma	Fe3O4@P oAP (MSPE)	89.4–104	0.005	-	[4]

LOD: Limit of Detection; LOQ: Limit of Quantification; MSPE: Magnetic Solid Phase Extraction.

Data from various sources may not be directly comparable due to different experimental conditions.

Experimental Protocol: Solid Phase Extraction of AB-PINACA from Serum

This protocol is a synthesized methodology based on common practices for the extraction of synthetic cannabinoids from serum and plasma.[5][6]

Materials:

- SPE Cartridges: Reversed-phase cartridges (e.g., C18, Oasis HLB) are commonly used for synthetic cannabinoids.[2][7][8]
- Serum sample
- Internal Standard (IS) solution (e.g., **AB-PINACA-d5**)

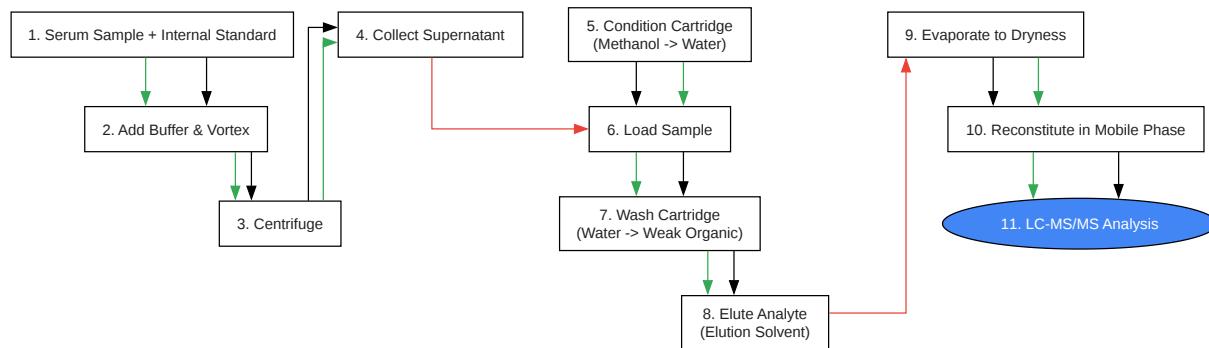
- Reagents:
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Water (deionized or HPLC grade)
 - Buffer (e.g., phosphate buffer, pH 6-7.4)
 - Elution solvent: A non-polar solvent or a mixture such as ethyl acetate, hexane/ethyl acetate, or methanol.
- SPE Vacuum Manifold
- Centrifuge
- Evaporator (e.g., nitrogen evaporator)
- Vortex mixer

Procedure:

- Sample Pre-treatment:
 - Thaw serum samples to room temperature.
 - To 1 mL of serum in a glass tube, add the internal standard.
 - Add 1 mL of buffer to the serum sample and vortex for 30 seconds. This step helps to dilute the sample and dissociate the analyte from proteins.[6]
 - Centrifuge the sample at 3000 rpm for 10 minutes to precipitate proteins. Use the supernatant for the SPE procedure.
- SPE Cartridge Conditioning:
 - Place the SPE cartridges on the vacuum manifold.

- Wash the cartridges with 3 mL of methanol.
- Equilibrate the cartridges with 3 mL of deionized water. Do not allow the cartridge to go dry.
- Sample Loading:
 - Load the pre-treated serum supernatant onto the conditioned SPE cartridge.
 - Apply a slow, steady flow rate (e.g., 1-2 mL/min) to ensure optimal retention of the analyte.
- Washing:
 - Wash the cartridge with 3 mL of deionized water to remove hydrophilic interferences.
 - A second wash with a weak organic solvent mixture (e.g., 3 mL of 5% methanol in water) can be performed to remove more polar interferences.
 - Dry the cartridge under vacuum for 5-10 minutes to remove any residual water.
- Elution:
 - Place collection tubes in the manifold.
 - Elute **AB-PINACA** from the cartridge using 3 mL of the elution solvent (e.g., ethyl acetate or a mixture of hexane/ethyl acetate).
 - Collect the eluate.
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the dried extract in 100 µL of the mobile phase used for the analytical method (e.g., LC-MS/MS).
 - Vortex the reconstituted sample and transfer it to an autosampler vial for analysis.

Visualizations



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Caption: Workflow for the Solid Phase Extraction of **AB-PINACA** from Serum.

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References

- 1. researchgate.net [researchgate.net]
- 2. preprints.org [preprints.org]
- 3. Development and validation of a solid-phase extraction method using anion exchange sorbent for the analysis of cannabinoids in plasma and serum by gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. digital-library.theiet.org [digital-library.theiet.org]

- 5. Detection of the Synthetic Cannabinoids AB-CHMINACA, ADB-CHMINACA, MDMB-CHMICA, and 5F-MDMB-PINACA in Biological Matrices: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Solid Phase Extraction Guide | Thermo Fisher Scientific - US [thermofisher.com]
- 7. researchgate.net [researchgate.net]
- 8. unitedchem.com [unitedchem.com]
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